

"cellular delivery methods for 5-Methyl-4-thiouridine"

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Compound of Interest

Compound Name: 5-Methyl-4-thiouridine

Cat. No.: B11742682

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Application Note: Cellular Delivery and Metabolic Labeling with **5-Methyl-4-thiouridine** ()

Introduction & Scope

5-Methyl-4-thiouridine (also known as 4-thio-ribothymidine,

, or

) is a specialized thiolated nucleoside analogue. Structurally, it combines the 5-methyl group of thymidine with the 4-thione substitution characteristic of 4-thiouridine (4sU). While 4sU is the gold standard for metabolic RNA labeling (SLAM-seq, PAR-CLIP),

presents unique physicochemical properties and metabolic constraints that require tailored delivery strategies.

This guide details the cellular delivery methods for

, addressing its solubility, membrane permeability, and intracellular metabolic conversion. It distinguishes between the base-modified ribonucleoside (target of this guide) and the sugar-

modified therapeutic candidate (4'-thio-5-methyluridine), ensuring precise experimental application.

Key Applications:

- **Metabolic RNA Labeling:** Incorporation into nascent RNA for pulse-chase kinetics (requires kinase compatibility).
- **Photo-Crosslinking:** UV-induced covalent crosslinking (365 nm) to map RNA-protein interactions.
- **Biophysical Probes:** Studying tRNA modification enzymes and ribosome dynamics.

Physicochemical Properties & Delivery Challenges

Successful delivery hinges on understanding the molecule's behavior in aqueous environments and lipid bilayers.

Property	5-Methyl-4-thiouridine ()	Impact on Delivery
Hydrophobicity	Moderate (More lipophilic than Uridine)	Requires organic co-solvent (DMSO) for stock preparation.
pKa (N3-H)	~8.0 (Lower than Uridine)	Ionizes at high pH; maintain physiological pH (7.4) for passive uptake.
Light Sensitivity	High (Abs nm)	Critical: Must be handled in amber tubes or reduced light to prevent premature oxidation/crosslinking.
Metabolic Bottleneck	Kinase Substrate Specificity	Unlike 4sU, the 5-methyl group can sterically hinder phosphorylation by Uridine-Cytidine Kinase (UCK), reducing incorporation efficiency.

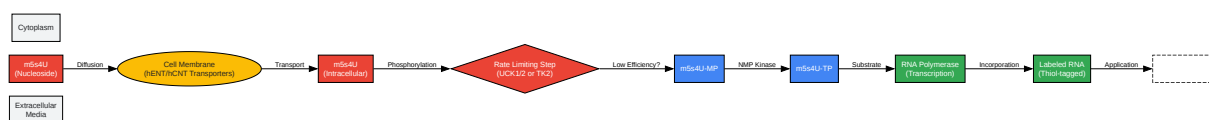
Mechanism of Cellular Uptake & Metabolism

The delivery of

follows a pathway distinct from standard transfection. It relies on the "Salvage Pathway" where the nucleoside enters the cell and is phosphorylated to the triphosphate form (

) before polymerase incorporation.

Pathway Visualization (Graphviz DOT):



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Caption: Metabolic trajectory of **5-Methyl-4-thiouridine** from media addition to RNA incorporation. The kinase step is the critical bottleneck compared to standard 4sU.

Protocol 1: Direct Nucleoside Delivery (Metabolic Labeling)

This is the standard method for cell lines expressing robust nucleoside transporters (e.g., HEK293, HeLa, CHO).

Reagents:

- **5-Methyl-4-thiouridine:** >98% purity.
- Solvent: Anhydrous DMSO (sterile).
- Base Media: DMEM or RPMI (nucleoside-free preferred to reduce competition).

Step-by-Step Protocol:

- Stock Preparation (100 mM):
 - Dissolve 5 mg of

in the appropriate volume of anhydrous DMSO.
 - Note: Do not use water/PBS for the stock as solubility is limited and hydrolysis can occur over time.
 - Aliquot into light-proof (amber) tubes and store at -20°C. Avoid repeated freeze-thaw cycles.
- Cell Seeding:
 - Seed cells to reach 70-80% confluency on the day of labeling. Actively dividing cells incorporate label most efficiently.
- Labeling Incubation (Pulse):
 - Dilute the 100 mM DMSO stock directly into warm culture media to a final concentration of 100 µM – 500 µM.
 - Expert Insight:

often requires higher concentrations (200-500 µM) compared to 4sU (50-100 µM) due to slower phosphorylation kinetics.
 - Mix vigorously to prevent precipitation.
 - Add to cells and incubate at 37°C for 1 to 4 hours (depending on RNA turnover rates of interest).
- Chase/Termination:
 - Aspirate media.^[1]
 - Wash 2x with ice-cold PBS to stop metabolism and remove extracellular label.

- Proceed immediately to Lysis (for RNA extraction) or UV Crosslinking.

Protocol 2: Triphosphate Delivery (Lipofection)

Scenario: If the cells lack the specific kinase (UCK/TK) to phosphorylate

, direct nucleoside addition will fail. In this case, you must deliver the chemically synthesized **5-Methyl-4-thiouridine-5'-Triphosphate** (

). Since triphosphates are negatively charged and cannot cross the membrane, transfection is required.

Reagents:

- (10 mM aqueous solution).
- Transfection Reagent: Lipid-based (e.g., Lipofectamine RNAiMAX) or cationic polymer.

Step-by-Step Protocol:

- Complex Formation:
 - Dilute
in Opti-MEM to a working concentration (e.g., 1-5 μ M final well concentration).
 - Add transfection reagent according to manufacturer instructions for siRNA delivery (nucleotides behave similarly to short oligos in charge ratio).
 - Incubate for 15-20 minutes at RT.
- Transfection:
 - Add lipid-nucleotide complexes to cells.
 - Incubate for 4-8 hours.
 - Note: This method bypasses the kinase bottleneck but yields a transient "burst" of labeling rather than a steady state.

Downstream Applications: Crosslinking & Analysis

Once delivered and incorporated,

serves as a reactive handle.

A. UV Crosslinking (PAR-CLIP variant)

- Wavelength: 365 nm (UV-A).
- Mechanism: Upon excitation, the thiocarbonyl group forms a covalent bond with aromatic amino acids (Phe, Tyr, Trp) of interacting proteins.
- Protocol:
 - Place cells (in PBS) on ice.
 - Irradiate with 365 nm UV light at 150–400 mJ/cm².
 - Lyse cells for immunoprecipitation.

B. Thiol-Specific Biotinylation

- Reagent: HPDP-Biotin or MTS-Biotin.
- Chemistry: Disulfide exchange or Thiosulfonate reaction.
- Protocol:
 - Extract Total RNA.[\[1\]](#)
 - Incubate with Biotin-HPDP (0.2 mg/mL) in biotinylation buffer (10 mM Tris pH 7.4, 1 mM EDTA) for 1.5 hours.
 - Remove free biotin via Chloroform/Isoamyl alcohol extraction.
 - Enrich labeled RNA on Streptavidin beads.

Troubleshooting & Optimization

Observation	Probable Cause	Corrective Action
Precipitation in Media	High concentration / Cold media	Pre-warm media to 37°C before adding DMSO stock. Vortex immediately.
Low Incorporation	Metabolic Bottleneck (Kinase)	Increase concentration to 1 mM or switch to Protocol 2 (Triphosphate Transfection).
Cell Toxicity	Translation Inhibition	Reduce incubation time (<2 hrs). can mimic ribothymidine and interfere with tRNA function.
No Crosslinking	Oxidation of Thiol	Ensure all buffers contain 1 mM DTT (except during biotinylation) and stocks are stored in dark.

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